

Essential Safety and Logistical Information for Handling MI-503

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Compound of Interest

Compound Name: MI-503

Cat. No.: B15623653

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Disclaimer: A specific Safety Data Sheet (SDS) for **MI-503** is not publicly available. This guide is formulated based on general best practices for handling potent, novel research compounds and should be used to supplement a thorough, site-specific risk assessment. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance.

MI-503 is a potent and selective small molecule inhibitor of the menin-MLL interaction. As with any potent, biologically active compound with unknown long-term health effects, it must be handled with care to minimize exposure. The following procedural guidance is intended for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The appropriate level of PPE is dictated by the nature of the handling activity and the physical form of the compound. A risk assessment should always precede any work with **MI-503**.^[1]

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Powder)	- Full-face powered air-purifying respirator (PAPR) or a certified respirator within a chemical fume hood.- Disposable solid-front lab coat with tight-fitting cuffs.- Double nitrile gloves.- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powder. Full respiratory and skin protection is crucial to prevent exposure. [1] [2]
Solution Preparation	- Work within a certified chemical fume hood or other ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Chemical-resistant nitrile gloves.	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls are the primary protection. [1]
In Vitro / In Vivo Dosing	- Lab coat.- Safety glasses.- Appropriate chemical-resistant gloves.	Focus on preventing skin and eye contact. The specific procedure will dictate the level of containment required.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for safely handling **MI-503** from receipt to disposal.

- Pre-Handling:
 - Conduct a thorough risk assessment for the planned experiment.[\[3\]](#)[\[4\]](#)
 - Ensure all necessary PPE is available and personnel are trained in its proper use.
 - Designate a specific area for handling **MI-503**, preferably within a chemical fume hood.[\[5\]](#)

- Prepare all necessary equipment and waste containers in the designated area before handling the compound.
- Handling the Compound:
 - Weighing: If handling the solid form, weigh the minimum quantity required for the procedure inside a ventilated balance enclosure or chemical fume hood to minimize the risk of powder dispersal.[5]
 - Dissolving: Prepare solutions within a chemical fume hood. Add solvent to the solid compound slowly to avoid splashing. **MI-503** is soluble in DMSO.[6]
- Post-Handling:
 - Decontamination: Thoroughly decontaminate all work surfaces and equipment that came into contact with **MI-503**. The appropriate decontamination solution will depend on the solvent used and institutional guidelines.
 - PPE Removal: Doff PPE carefully in the correct sequence to avoid self-contamination.[1]
 - Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[5][7]

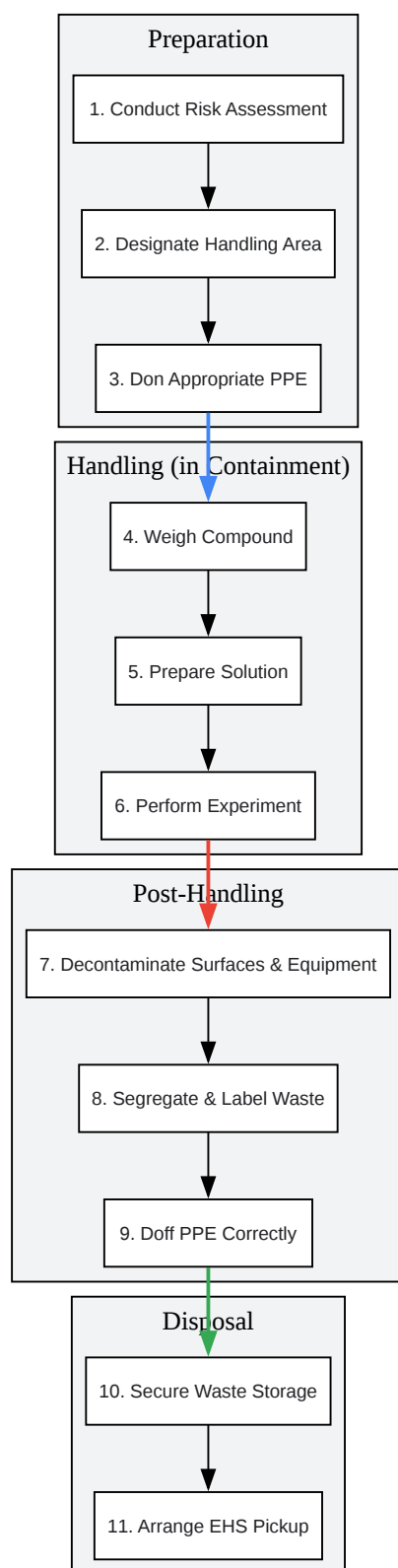
Disposal Plan

All materials contaminated with **MI-503** must be treated as hazardous chemical waste.[6]

Waste Type	Disposal Procedure	Rationale
Unused/Expired Solid Compound	- Collect in a clearly labeled, sealed, and compatible container.- Label as "Hazardous Waste" with the full chemical name.- Dispose of through your institution's certified hazardous waste program.	Prevents environmental contamination and accidental exposure. Do not dispose of in regular trash or down the drain.[1][6]
Contaminated Labware (e.g., pipette tips, vials)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the chemical name.- Do not overfill waste containers.	Minimizes handling of contaminated items and prevents injury.
Contaminated PPE (e.g., gloves, lab coat)	- Carefully place in a sealed bag or container labeled as hazardous waste immediately after use.	Assumes all disposable items that have come into contact with the compound are contaminated.[1]
Liquid Waste (Aqueous and Solvent-based)	- Collect in a sealed, labeled, and compatible container.- Do not mix with other waste streams unless compatibility is confirmed.- Arrange for pickup via your institution's EHS department.	Prevents the release of the potent compound into the wastewater system. The first rinsate from cleaning glassware should also be collected as hazardous waste.[6]

Experimental Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling a potent research compound like **MI-503**.



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Caption: Workflow for the safe handling and disposal of potent compounds like **MI-503**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling MI-503]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623653#personal-protective-equipment-for-handling-mi-503]

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